

# Navigating the Safe Handling of MRTX1133 Formic: A Comprehensive Guide

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## Compound of Interest

Compound Name: MRTX1133 formic

Cat. No.: B14762524

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**For Immediate Implementation:** This document provides crucial safety and logistical protocols for researchers, scientists, and drug development professionals handling **MRTX1133 formic**. Adherence to these guidelines is paramount to ensure personal safety and maintain a secure laboratory environment.

MRTX1133 is a potent, selective, and non-covalent KRAS G12D inhibitor.<sup>[1]</sup> While specific data for a formic acid salt of MRTX1133 is not detailed in publicly available safety documents, a comprehensive safety plan must incorporate the hazards of both the active pharmaceutical ingredient (API) and formic acid. MRTX1133 is classified as a skin and eye irritant, may cause respiratory irritation, and is harmful if swallowed. Formic acid is a corrosive and flammable liquid that can cause severe skin and eye burns, as well as respiratory tract irritation.<sup>[2]</sup> Therefore, a stringent and cautious approach to handling is mandatory.

## Quantitative Safety Data Summary

A consolidated overview of critical safety parameters for MRTX1133 and formic acid is presented below. This table serves as a quick reference for understanding the key hazards and physical properties.

Parameter	MRTX1133	Formic Acid
CAS Number	2621928-55-8[3][4]	64-18-6
Molecular Formula	C <sub>33</sub> H <sub>31</sub> F <sub>3</sub> N <sub>6</sub> O <sub>2</sub> [4][5]	CH <sub>2</sub> O <sub>2</sub>
Molecular Weight	600.63 g/mol [4][5]	46.03 g/mol
Hazard Statements	H302: Harmful if swallowed H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation	H226: Flammable liquid and vapour H302: Harmful if swallowed H314: Causes severe skin burns and eye damage H331: Toxic if inhaled H370: Causes damage to organs[6]
Storage Temperature	Powder: -20°C (3 years) In solvent: -80°C (6 months)[5]	Store below 4°C/39°F[2] in a well-ventilated area away from ignition sources.[7]

## Detailed Handling and Disposal Protocols

A meticulous, step-by-step approach to handling **MRTX1133 formic** is essential to minimize exposure risk.

## Personal Protective Equipment (PPE)

A multi-layered PPE strategy is required. All disposable PPE should not be reused.

- **Eye Protection:** Wear chemical safety goggles with side-shields or a full-face shield.
- **Hand Protection:** Two pairs of chemotherapy-rated, chemical-resistant gloves (e.g., nitrile or neoprene) are mandatory. Gloves must be inspected before use and changed immediately upon contamination.
- **Body Protection:** An impervious, flame-retardant laboratory coat or gown resistant to chemical permeation is required. Coveralls should be worn over long-sleeved shirts and long pants.

- **Respiratory Protection:** When handling the powder outside of a certified chemical fume hood or biological safety cabinet, a suitable respirator (e.g., N95 or a respirator with an E-type filter for acidic gases) is necessary to prevent inhalation of aerosols or vapors.

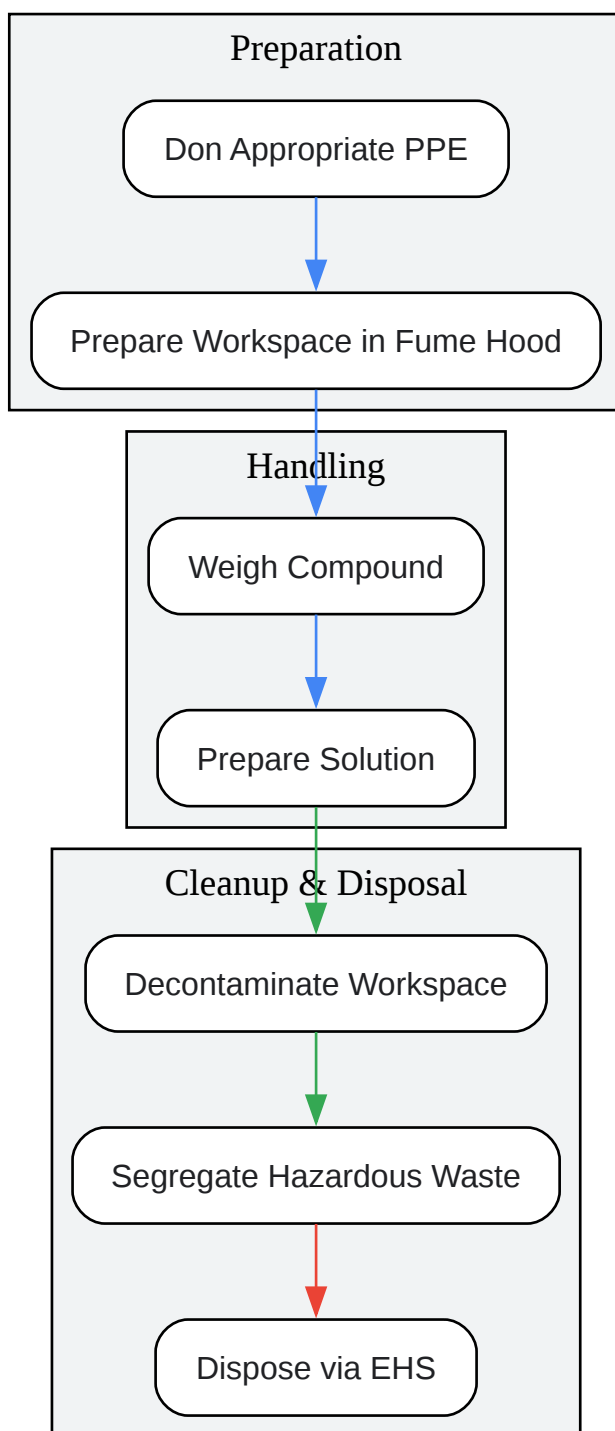
## Experimental Workflow

All handling of **MRTX1133 formic**, from receiving to disposal, must be conducted with precision and care.

- **Receiving and Inspection:** Upon receipt, inspect the container for any damage or leaks in a designated receiving area.
- **Storage:** Store the compound in a tightly sealed container in a cool, well-ventilated, and secure area, adhering to the specified storage temperatures. It should be stored away from incompatible materials such as strong acids/alkalis and strong oxidizing/reducing agents.
- **Preparation of Workspace:** All manipulations, including weighing of the solid and preparation of solutions, must be conducted within a certified chemical fume hood. The work surface should be covered with absorbent, plastic-backed paper.
- **Weighing the Compound:** Use a dedicated, calibrated analytical balance inside the fume hood. Handle the container with care to minimize the creation of dust.
- **Preparing Solutions:** When dissolving the compound, slowly add the solvent to the solid to prevent splashing.
- **Decontamination:** In case of a spill, decontaminate the area immediately. For small spills, absorb with an inert, dry material and place in a sealed container for disposal.<sup>[1]</sup> For larger spills, evacuate the area and follow institutional emergency procedures.
- **Waste Disposal:** All waste materials, including contaminated PPE, empty vials, and solutions, must be treated as hazardous waste. Segregate waste into clearly labeled, sealed containers. Do not mix with non-hazardous waste. Arrange for pickup and disposal through your institution's Environmental Health and Safety (EHS) office.

## Visualizing the Safe Handling Workflow

The following diagram outlines the critical steps for the safe handling of **MRTX1133 formic**.



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Caption: Workflow for Safe Handling of **MRTX1133 Formic**.

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